

Application Note: Bio-Based Plasticization of PVC using Tetrahydrofurfuryl Oleate (THFO)

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Compound of Interest

Compound Name: Tetrahydrofurfuryl oleate

CAS No.: 5420-17-7

Cat. No.: B1598787

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Executive Summary

This application note details the protocol for utilizing **Tetrahydrofurfuryl Oleate (THFO)** as a primary or secondary bio-based plasticizer in Polyvinyl Chloride (PVC) formulations. With the regulatory phasing out of ortho-phthalates (e.g., DEHP) due to reproductive toxicity concerns, THFO offers a distinct structural advantage: its tetrahydrofuran ring enhances compatibility with the PVC matrix via dipole-dipole interactions, while the oleic chain provides necessary free volume for chain mobility. This guide covers synthesis principles, compounding protocols, and standard validation methods (ASTM) for researchers transitioning to green chemistry solutions.

Scientific Mechanism: The "Anchor and Chain" Theory

To successfully formulate with THFO, one must understand why it works. Unlike simple alkyl esters which may suffer from exudation (leaching), THFO utilizes a dual-mechanism:

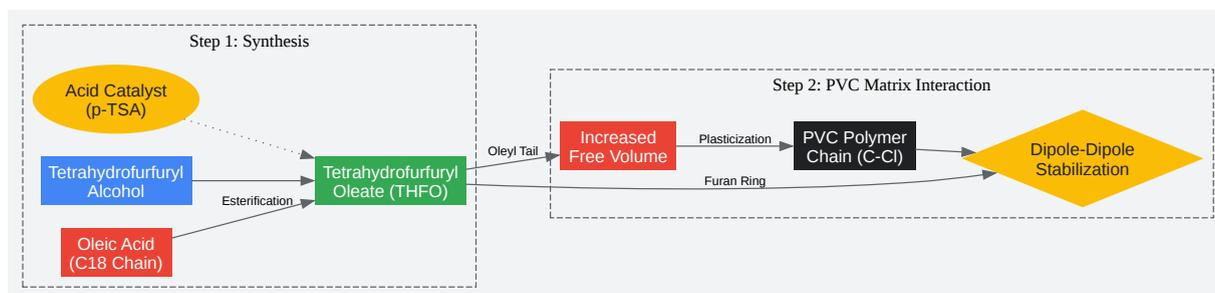
- **The Polar Anchor (Tetrahydrofurfuryl Group):** The ether oxygen in the tetrahydrofuran ring acts as a Lewis base, forming strong dipole-dipole interactions with the electropositive carbon atoms in the PVC chain (C-Cl bonds). This "anchors" the molecule, reducing migration.

- The Lubricating Chain (Oleyl Group): The C18 mono-unsaturated tail acts as a spacer between polymer chains. According to Free Volume Theory, this spacing lowers the glass transition temperature (

), allowing polymer segments to move past one another at lower temperatures.

Visualization: Synthesis & Interaction Pathway

The following diagram illustrates the synthesis of THFO and its subsequent interaction with the PVC matrix.



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Figure 1: Reaction pathway for THFO synthesis and its mechanistic interaction with PVC chains. The furan ring stabilizes the molecule within the matrix, while the oleyl tail induces flexibility.

Materials and Equipment

Reagents

- PVC Resin: Suspension grade, K-value 65-70 (e.g., for flexible tubing/films).
- Plasticizer: **Tetrahydrofurfuryl Oleate** (Synthesized or Commercial Grade >98% purity).

- Thermal Stabilizer: Calcium/Zinc (Ca/Zn) stearate complex (Avoid Lead/Cadmium for bio-based claims).
- Co-Plasticizer (Optional): Epoxidized Soybean Oil (ESBO) – acts as an HCl scavenger.

Equipment

- High-Speed Mixer: For dry blending (e.g., Henschel type).
- Two-Roll Mill: Heated rollers capable of 160°C – 170°C.
- Compression Molder: Hydraulic press with cooling capability.
- Shore A Durometer: For hardness testing.[\[1\]](#)
- Universal Testing Machine (UTM): For tensile and elongation.

Formulation Protocol

Target Formulation: 100 phr (parts per hundred resin) PVC basis.

Component	Amount (phr)	Function
PVC Resin (K=65)	100.0	Base Polymer
THFO	40.0 - 60.0	Primary Plasticizer
ESBO	3.0	Co-stabilizer / Scavenger
Ca/Zn Stabilizer	2.0	Thermal Stabilization
Stearic Acid	0.3	Lubricant (Release agent)

Step-by-Step Processing

Phase 1: Dry Blending (The Fusion Point)

- Preheat the high-speed mixer to 80°C.
- Add PVC resin and stabilize at low speed (500 rpm) for 2 minutes.

- Add Ca/Zn stabilizer and Stearic Acid. Mix for 1 minute.
- Critical Step: Slowly inject liquid THFO and ESBO while increasing speed to 1500-2000 rpm.
 - Why: Slow addition prevents "balling" of resin. High shear generates frictional heat.
- Continue mixing until the blend reaches 110°C - 115°C. The resin should appear dry and free-flowing (plasticizer absorption is complete).
- Discharge into a cooling mixer to bring temperature down to 40°C.

Phase 2: Plastification (Two-Roll Mill)

- Set front roll to 165°C and rear roll to 160°C.
- Adjust nip gap to 1.0 mm.
- Feed the dry blend. Banding should occur within 1-2 minutes.
- Perform "cigar rolling" or cross-cutting for 5 minutes to ensure homogeneity.
 - Visual Check: The sheet should be translucent and glossy. Haze indicates poor compatibility or insufficient fusion.

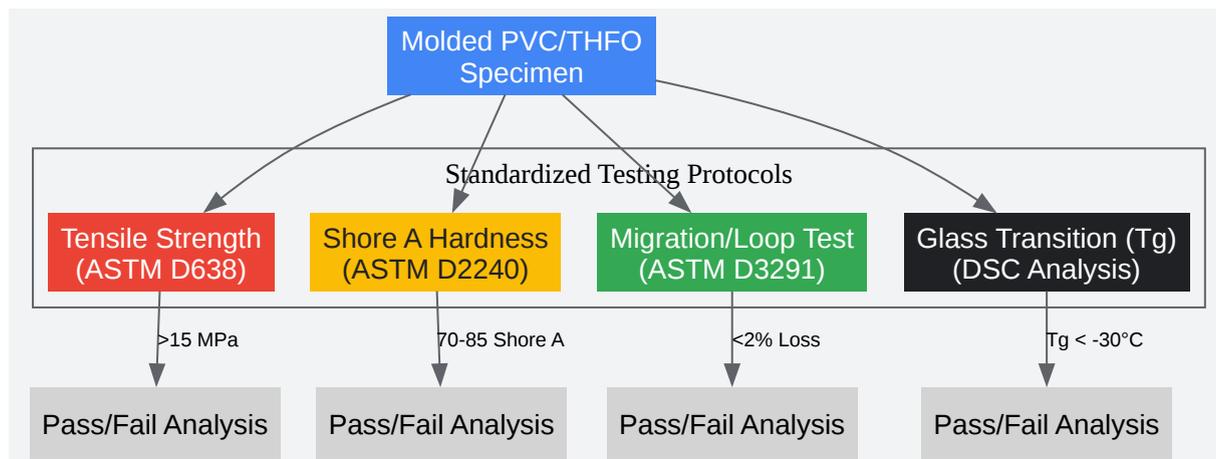
Phase 3: Compression Molding

- Preheat press to 170°C.
- Place milled sheet into the mold frame (e.g., 2mm thickness for tensile bars).
- Contact Phase: Close platens with low pressure (5 bar) for 3 minutes to melt.
- Compression Phase: Increase pressure to 150 bar for 5 minutes.
- Cooling Phase: Transfer to cold press (25°C) under pressure until demolding.

Validation & Testing Protocols

To validate THFO as a viable alternative to DEHP, the following ASTM standards must be applied.

Experimental Workflow Diagram



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Figure 2: Validation workflow using ASTM standards to ensure material performance meets industrial specifications.

Key Performance Metrics (Representative Data)

The following table compares typical values of THFO-plasticized PVC against a DEHP control (at 50 phr).

Property	Test Method	PVC + DEHP (Control)	PVC + THFO (Bio-Based)	Interpretation
Tensile Strength	ASTM D638	~18.5 MPa	~17.8 MPa	Comparable structural integrity.
Elongation at Break	ASTM D638	~310%	~340%	THFO often imparts slightly higher flexibility.
Shore A Hardness	ASTM D2240	82	79	THFO is a slightly more efficient plasticizer (softer).
Glass Transition ()	DSC	-28°C	-35°C	Superior low-temperature flexibility.
Migration (Hexane)	ASTM D1239	12% Loss	14% Loss	THFO has higher solubility in non-polar solvents (Caution required).
Volatility	Activated Carbon	1.5%	2.1%	Slightly higher volatility due to lower MW than DEHP.

Troubleshooting & Optimization

- Issue: Exudation (Oily Surface)
 - Cause: Loading of THFO exceeds compatibility limits (>70 phr) or insufficient fusion time.

- Solution: Reduce THFO content or increase processing temperature by 5°C. Ensure the "Dry Blending" phase reaches 115°C.
- Issue: Poor Thermal Stability (Yellowing)
 - Cause: THFO may contain trace acidity from synthesis (unreacted oleic acid).
 - Solution: Verify Acid Value (AV) of THFO is < 0.5 mg KOH/g. Increase ESBO content to 5 phr to scavenge HCl.
- Issue: High Migration in Medical Tubing
 - Context: For medical applications (blood bags), lipid extraction is a concern.
 - Solution: THFO is best used as a co-plasticizer in these applications, blended with high molecular weight polymeric plasticizers to lock it in.

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Sources

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